

Commercial Suppliers and Technical Guide for 4-trans-Hydroxy glibenclamide-13C,d4

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Compound of Interest

Compound Name: 4-trans-Hydroxy glibenclamide-13C,d4

Cat. No.: B12373435

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **4-trans-Hydroxy glibenclamide-13C,d4**, a key isotopically labeled metabolite of the anti-diabetic drug glibenclamide (also known as glyburide). This guide is intended for researchers in drug metabolism, pharmacokinetics, and diabetes research. It includes a summary of commercial suppliers, detailed experimental protocols for the analysis and study of glibenclamide and its metabolites, and a visualization of the relevant signaling pathway.

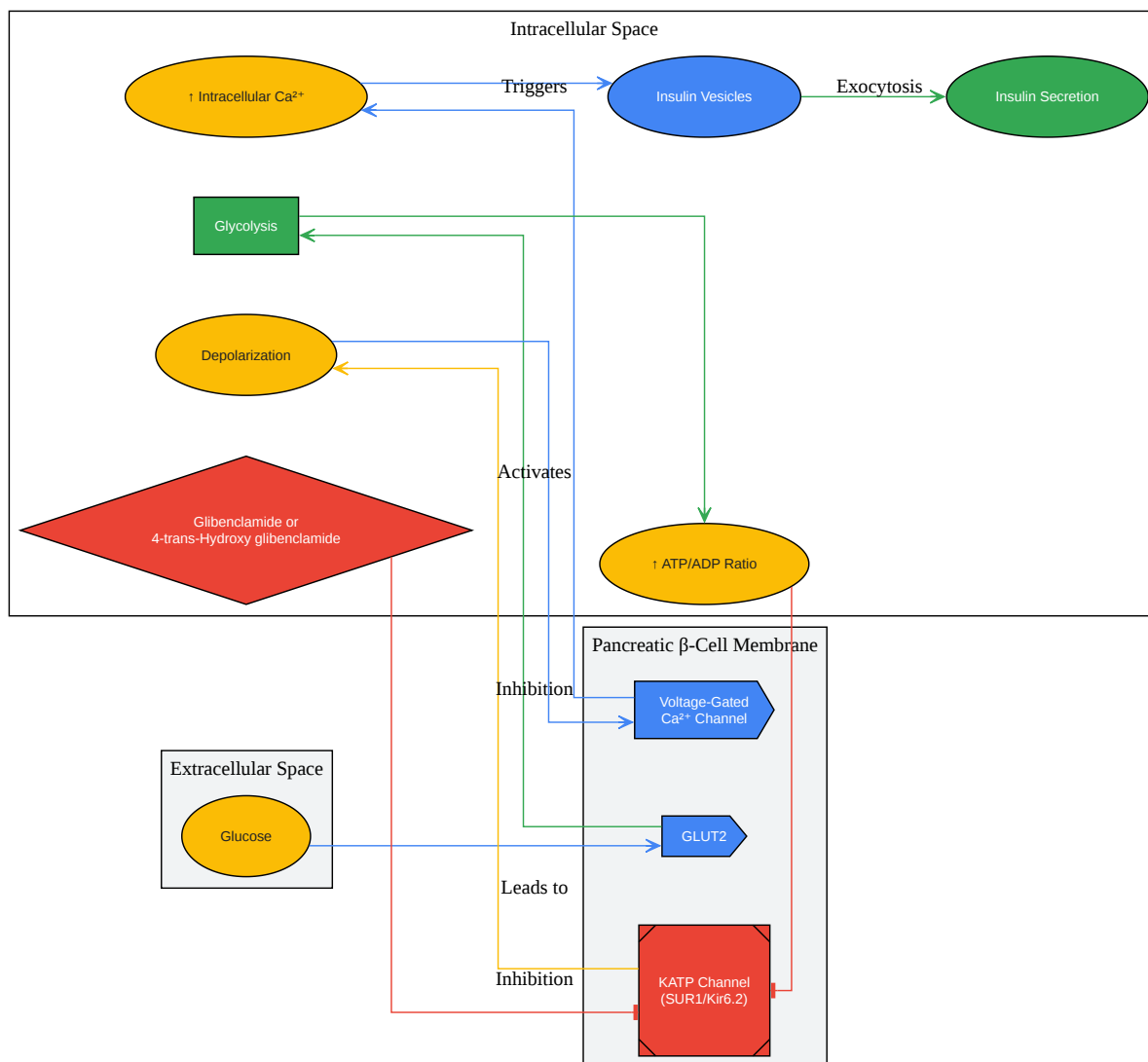
Commercial Suppliers of 4-trans-Hydroxy glibenclamide-13C,d4 and Related Compounds

For researchers seeking to procure **4-trans-Hydroxy glibenclamide-13C,d4** and related compounds for their studies, the following table summarizes the offerings from various commercial suppliers. It is important to note that availability and product specifications may change, and direct inquiry with the suppliers is recommended.

| Supplier | Product Name | Catalog Number | CAS Number | Molecular Formula | Purity |
|-----------------|---|----------------|---------------|--|-----------------------------------|
| EvitaChem | 4-trans-Hydroxy glibenclamide- ¹³ C, ₄ D ₄ | EVT-12506828 | 23155-00-2 | C ₂₃ H ₂₄ ¹³ C ₄ D ₄ ClN ₃ O ₆ S | ≥97% (HPLC) [1] |
| MedChemExpress | 4-trans-Hydroxy glibenclamide- ¹³ C, ₄ D ₄ | HY-117160S2 | Not Specified | Not Specified | Not Specified [2] |
| Cayman Chemical | rac-trans-4-hydroxy Glyburide | 33752 | 23155-00-2 | C ₂₃ H ₂₈ ClN ₃ O ₆ S | ≥98% |
| Chemodex | 4-trans-Hydroxy-glibenclamide | CDX-H0027 | 23155-00-2 | Not Specified | ≥97% (HPLC) |
| Pharmaffiliates | rac trans-4-Hydroxy Glyburide- ¹³ C, ₃ D ₃ | PA STI 049170 | 1217639-30-9 | C ₂₂ ¹³ CH ₂₅ D ₃ ClN ₃ O ₆ S | Not Specified |

Glibenclamide's Mechanism of Action: Signaling Pathway

Glibenclamide and its active metabolite, 4-trans-Hydroxy glibenclamide, exert their primary pharmacological effect by modulating insulin secretion from pancreatic β-cells. This is achieved through the inhibition of the ATP-sensitive potassium (K_{ATP}) channel. The following diagram illustrates this signaling pathway.



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Caption: Glibenclamide-induced insulin secretion pathway in pancreatic β -cells.

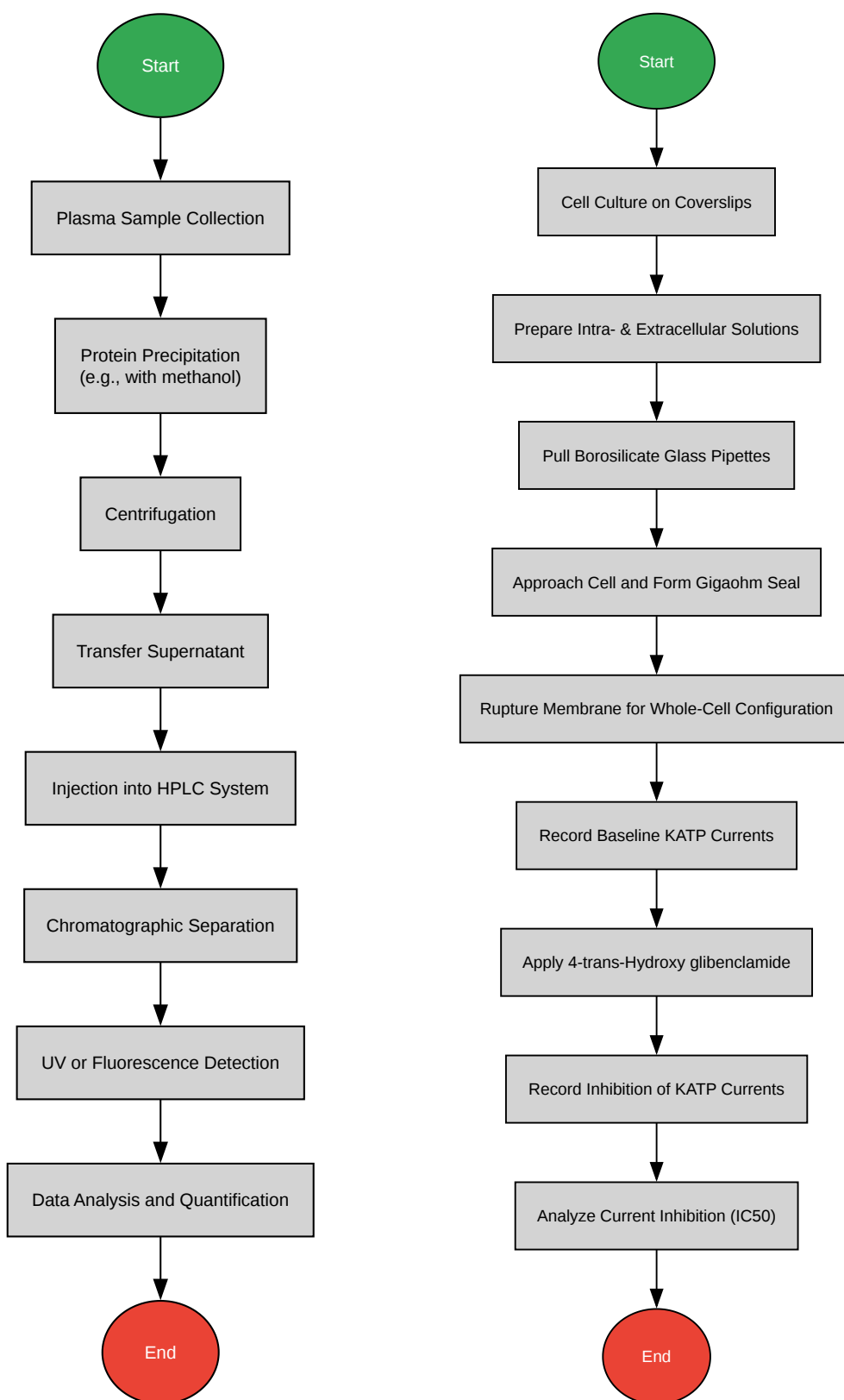
Experimental Protocols

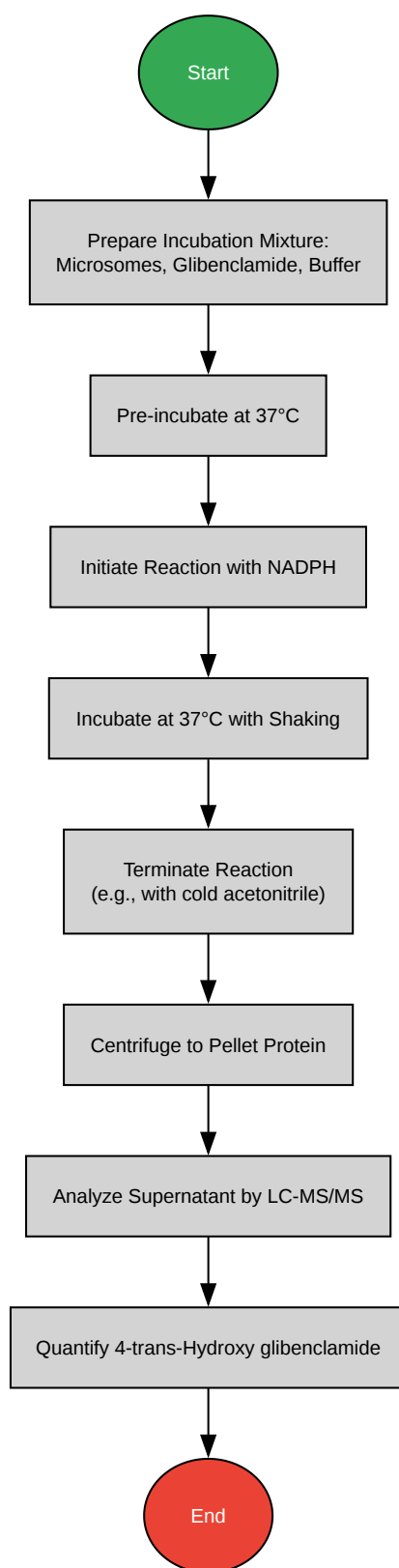
This section provides detailed methodologies for key experiments relevant to the study of **4-trans-Hydroxy glibenclamide-13C,d4**.

Analysis of Glibenclamide and its Metabolites by High-Performance Liquid Chromatography (HPLC)

This protocol describes a validated HPLC method for the quantification of glibenclamide and its hydroxy metabolites in human plasma.[\[3\]](#)[\[4\]](#)

Experimental Workflow





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References

- 1. Buy 4-trans-Hydroxy glibenclamide-13C,d4 (EVT-12506828) [evitachem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- 4. Rapid Analysis of Glibenclamide Using an Environmentally Benign Stability-Indicating RP-HPLC Method - PMC [pmc.ncbi.nlm.nih.gov]
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